

# Spectroscopic Characterization of 2-Fluorobenzyl Isothiocyanate: A Technical Guide

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## Compound of Interest

Compound Name: 2-Fluorobenzyl isothiocyanate

CAS No.: 64382-80-5

Cat. No.: B1295478

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## Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-Fluorobenzyl isothiocyanate** (CAS No. 64382-80-5), a compound of interest in synthetic chemistry and drug development.<sup>[1][2]</sup> While a complete set of experimentally-derived spectra for this specific molecule is not readily available in public databases, this document synthesizes information from closely related analogs and foundational spectroscopic principles to present a robust, predictive characterization. This guide is intended for researchers, scientists, and professionals in drug development, offering in-depth interpretations of expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

## Introduction and Molecular Overview

**2-Fluorobenzyl isothiocyanate** belongs to the class of isothiocyanates, organic compounds containing the functional group  $-N=C=S$ . These compounds are recognized for their diverse biological activities, including antimicrobial and anticancer properties, making them valuable synthons in medicinal chemistry.<sup>[3]</sup> The introduction of a fluorine atom on the benzene ring can significantly modulate the molecule's electronic properties, lipophilicity, and metabolic stability,

making the precise characterization of such analogs critical for structure-activity relationship (SAR) studies.

Molecular Structure:

Caption: Molecular structure of **2-Fluorobenzyl isothiocyanate**.

Physicochemical Properties:

| Property          | Value                             | Source |
|-------------------|-----------------------------------|--------|
| CAS Number        | 64382-80-5                        | [1][4] |
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> FNS | [5][6] |
| Molecular Weight  | 167.21 g/mol                      | [5]    |
| Boiling Point     | 130 °C                            | [4]    |
| Density           | 1.22 g/cm <sup>3</sup>            | [4]    |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **2-Fluorobenzyl isothiocyanate**, <sup>1</sup>H, <sup>13</sup>C, and <sup>19</sup>F NMR are all highly informative.

### Experimental Protocol: NMR Data Acquisition

A standard approach for acquiring NMR data for a compound like **2-Fluorobenzyl isothiocyanate** would be as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) in a 5 mm NMR tube. The choice of solvent can influence chemical shifts; CDCl<sub>3</sub> is a common starting point for many organic compounds.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

- $^1\text{H}$  NMR: Acquire a standard one-dimensional proton spectrum. Typical parameters include a  $30\text{-}45^\circ$  pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- $^{13}\text{C}$  NMR: Acquire a proton-decoupled  $^{13}\text{C}$  spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of  $^{13}\text{C}$ , a larger number of scans and a longer relaxation delay may be necessary.
- $^{19}\text{F}$  NMR: Acquire a one-dimensional fluorine spectrum.  $^{19}\text{F}$  is a high-sensitivity nucleus, so acquisition times are generally short.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction. Chemical shifts should be referenced to an internal standard (e.g., TMS for  $^1\text{H}$  and  $^{13}\text{C}$ ) or an external standard for  $^{19}\text{F}$ .

## $^1\text{H}$ NMR Spectroscopy: Predicted Data and Interpretation

The  $^1\text{H}$  NMR spectrum is expected to show signals corresponding to the aromatic protons and the benzylic methylene protons. Based on data from analogous compounds such as benzyl isothiocyanate<sup>[7]</sup> and other 2-fluoro-substituted benzyl derivatives, the following chemical shifts and multiplicities can be predicted:

| Proton Assignment                 | Predicted Chemical Shift ( $\delta$ , ppm) | Predicted Multiplicity            | Predicted Integration | Rationale and Comparative Insights                                                                                                                                                                                                                          |
|-----------------------------------|--------------------------------------------|-----------------------------------|-----------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Ar-H (4 protons)                  | 7.0 - 7.5                                  | Multiplet (m)                     | 4H                    | The aromatic protons will appear as a complex multiplet due to proton-proton and proton-fluorine couplings. The electron-withdrawing nature of the fluorine and isothiocyanate groups will shift these protons downfield compared to unsubstituted benzene. |
| -CH <sub>2</sub> -NCS (2 protons) | ~ 4.8                                      | Singlet (s) or narrow triplet (t) | 2H                    | The benzylic protons are adjacent to the electron-withdrawing isothiocyanate group, leading to a downfield shift. In the non-fluorinated benzyl isothiocyanate, this signal appears as a                                                                    |

singlet.[7] A small coupling to the ortho-fluorine might result in a narrow triplet.

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## <sup>13</sup>C NMR Spectroscopy: Predicted Data and Interpretation

The <sup>13</sup>C NMR spectrum will provide information on the carbon framework of the molecule. The interpretation must consider the "near-silence" phenomenon of the isothiocyanate carbon.[8]

| Carbon Assignment            | Predicted Chemical Shift ( $\delta$ , ppm) | Rationale and Comparative Insights                                                                                                                                          |
|------------------------------|--------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| -N=C=S                       | ~130-140 (broad)                           | The isothiocyanate carbon typically exhibits a broad, low-intensity signal due to its quadrupole moment and fast relaxation, often making it difficult to observe.[8]       |
| Ar-C (C-F)                   | ~160 (d, $^1J_{CF} \approx 245$ Hz)        | The carbon directly attached to the fluorine will show a large one-bond C-F coupling and will be significantly downfield.                                                   |
| Ar-C (C-CH <sub>2</sub> NCS) | ~125-130                                   | The ipso-carbon bearing the benzyl group will be influenced by both the fluorine and the isothiocyanate moiety.                                                             |
| Ar-CH                        | ~115-135                                   | The remaining aromatic carbons will appear in this region, with their chemical shifts and C-F coupling constants dependent on their position relative to the fluorine atom. |
| -CH <sub>2</sub> -NCS        | ~45-50                                     | The benzylic carbon is shifted downfield due to the adjacent nitrogen atom.                                                                                                 |

## <sup>19</sup>F NMR Spectroscopy: Predicted Data and Interpretation

<sup>19</sup>F NMR is a highly sensitive technique for characterizing fluorinated organic molecules.[9]

| Fluorine Assignment | Predicted Chemical Shift ( $\delta$ , ppm) | Predicted Multiplicity | Rationale and Comparative Insights                                                                                                                                                                                                                                                                          |
|---------------------|--------------------------------------------|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Ar-F                | -110 to -120                               | Multiplet (m)          | <p>The chemical shift of fluorine on an aromatic ring is sensitive to the electronic environment. The signal will likely be a multiplet due to coupling with the ortho and meta protons.</p> <p>The exact chemical shift would be determined relative to a standard such as <math>\text{CFCl}_3</math>.</p> |

## Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying key functional groups within a molecule.

### Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** For a liquid sample like **2-Fluorobenzyl isothiocyanate**, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum, typically in the range of  $4000\text{--}400\text{ cm}^{-1}$ .
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

### Predicted IR Data and Interpretation

The IR spectrum of **2-Fluorobenzyl isothiocyanate** is expected to be dominated by the strong absorption of the isothiocyanate group.

| Wavenumber (cm <sup>-1</sup> ) | Intensity          | Assignment                           | Rationale and Comparative Insights                                                                                                                |
|--------------------------------|--------------------|--------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------|
| ~3050-3100                     | Medium-Weak        | Aromatic C-H stretch                 | Characteristic of C-H bonds on a benzene ring.                                                                                                    |
| ~2950-2850                     | Medium-Weak        | Aliphatic C-H stretch                | Corresponding to the methylene (-CH <sub>2</sub> -) group.                                                                                        |
| ~2000-2200                     | Very Strong, Sharp | -N=C=S asymmetric stretch            | This is the most characteristic and intense band for an isothiocyanate and is a key diagnostic feature. <a href="#">[10]</a> <a href="#">[11]</a> |
| ~1600, ~1480                   | Medium             | Aromatic C=C stretch                 | Typical absorptions for the benzene ring skeleton.                                                                                                |
| ~1250-1200                     | Strong             | C-F stretch                          | The carbon-fluorine bond stretch is typically a strong absorption in this region.                                                                 |
| ~750                           | Strong             | Ortho-disubstituted benzene C-H bend | The out-of-plane bending of the C-H bonds on the ortho-disubstituted ring gives a strong band in this region.                                     |



## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation.

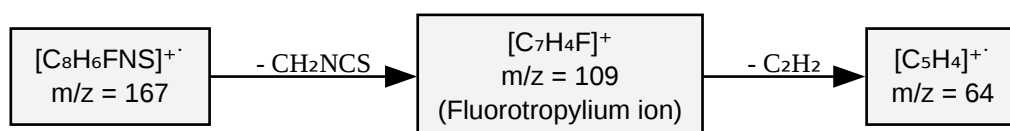
### Experimental Protocol: MS Data Acquisition

- **Ionization Method:** Electron Ionization (EI) is a common technique for volatile, thermally stable compounds and would likely produce informative fragmentation. Electrospray Ionization (ESI) could also be used, which would likely show the protonated molecule  $[M+H]^+$ .
- **Mass Analyzer:** A variety of mass analyzers can be used, such as a quadrupole, ion trap, or time-of-flight (TOF).
- **Data Acquisition:** The sample is introduced into the ion source (e.g., via a direct insertion probe or a GC inlet for EI), ionized, and the resulting ions are separated by their mass-to-charge ratio ( $m/z$ ).

### Predicted MS Data and Interpretation

The mass spectrum of **2-Fluorobenzyl isothiocyanate** is expected to show a molecular ion peak and characteristic fragment ions. Predictions are based on the known fragmentation of benzyl compounds.<sup>[7][12]</sup>

Predicted Fragmentation Pathway:



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Caption: Predicted major fragmentation pathway of **2-Fluorobenzyl isothiocyanate** under Electron Ionization.

Predicted Mass Spectrum Data:

| m/z | Predicted Relative Intensity | Ion Structure/Formula                                          | Rationale and Comparative Insights                                                                                                                                                                                                                                              |
|-----|------------------------------|----------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| 167 | Moderate                     | $[\text{C}_8\text{H}_6\text{FNS}]^{+\cdot}$<br>(Molecular Ion) | This peak confirms the molecular weight of the compound. Its presence and intensity depend on the stability of the molecule under the ionization conditions.                                                                                                                    |
| 109 | High (likely base peak)      | $[\text{C}_7\text{H}_4\text{F}]^+$<br>(Fluorotropylium ion)    | Loss of the $\text{CH}_2\text{NCS}$ radical from the molecular ion is expected to be a very favorable process, leading to the stable fluorotropylium cation. This is analogous to the formation of the tropylium ion (m/z 91) in the mass spectrum of benzyl isothiocyanate.[7] |
| 83  | Low to Moderate              | $[\text{C}_6\text{H}_4\text{F}]^+$                             | Loss of HCN from the fluorotropylium ion.                                                                                                                                                                                                                                       |
| 64  | Low                          | $[\text{C}_5\text{H}_4]^{+\cdot}$                              | Further fragmentation of the aromatic ring.                                                                                                                                                                                                                                     |

## Conclusion

This technical guide provides a detailed spectroscopic characterization of **2-Fluorobenzyl isothiocyanate** based on established principles and data from closely related compounds. The predicted NMR, IR, and MS data offer a solid foundation for researchers to identify and

characterize this molecule. The key identifying features are the very strong IR absorption in the 2000-2200  $\text{cm}^{-1}$  region, the formation of a fluorotropylium ion at  $m/z$  109 in the mass spectrum, and the characteristic patterns in the  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR spectra arising from the fluorinated aromatic ring and the benzylic isothiocyanate moiety. Experimental verification of these predictions will be invaluable for the scientific community.

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